

A Researcher's Guide to Confirming the Absolute Configuration of Chiral Piperidine Intermediates

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Compound of Interest

Compound Name: *1-Tert-butyl 3-methyl 5-methylpiperidine-1,3-dicarboxylate*

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In the landscape of modern drug discovery and development, the precise three-dimensional arrangement of atoms within a molecule, its absolute configuration, is of paramount importance. This is particularly true for chiral molecules, where enantiomers can exhibit vastly different pharmacological and toxicological profiles. Piperidine scaffolds are prevalent in a multitude of pharmaceuticals, making the unambiguous assignment of the absolute configuration of their chiral intermediates a critical step in ensuring the safety and efficacy of the final active pharmaceutical ingredient (API).^{[1][2]}

This guide provides an in-depth comparison of the primary analytical techniques employed to determine the absolute configuration of chiral piperidine intermediates. We will delve into the underlying principles, provide detailed experimental protocols, and offer a comparative analysis to aid researchers in selecting the most appropriate method for their specific needs.

The Foundational Techniques: A Comparative Overview

The determination of absolute configuration can be approached through several powerful analytical methods. The choice of technique often depends on the physical state of the sample (crystalline vs. oil), the quantity of material available, and the presence of suitable functional groups or chromophores. The most commonly employed methods include X-ray Crystallography, Vibrational Circular Dichroism (VCD), Electronic Circular Dichroism (ECD), and Nuclear Magnetic Resonance (NMR) Spectroscopy using chiral derivatizing agents.[3]

Feature	X-ray Crystallography	Vibrational Circular Dichroism (VCD)	Electronic Circular Dichroism (ECD)	NMR with Chiral Derivatizing Agents
Principle	Diffraction of X-rays by a single crystal	Differential absorption of left and right circularly polarized infrared light	Differential absorption of left and right circularly polarized UV-Vis light	Formation of diastereomers with distinct NMR signals
Sample State	Single Crystal	Solution or neat liquid/oil	Solution	Solution
Sample Amount	Micrograms to milligrams	5-10 mg	Micrograms to milligrams	~5 mg
Key Advantage	Unambiguous, "gold standard" determination	Applicable to a wide range of molecules in solution, no chromophore needed	High sensitivity, applicable to molecules with chromophores	Widely accessible instrumentation (NMR)
Key Limitation	Requires a high-quality single crystal	Requires quantum chemical calculations for interpretation	Requires a suitable chromophore near the stereocenter	Derivatization reaction required, potential for kinetic resolution
Data Interpretation	Direct 3D structural elucidation	Comparison of experimental and calculated spectra	Comparison of experimental and calculated spectra; exciton chirality	Analysis of chemical shift differences ($\Delta\delta$)

X-ray Crystallography: The Definitive Answer

Single-crystal X-ray crystallography stands as the unequivocal "gold standard" for determining the absolute configuration of chiral molecules.^{[4][5]} By analyzing the diffraction pattern of X-rays passing through a well-ordered crystal lattice, it is possible to generate a precise three-dimensional model of the molecule, revealing the spatial arrangement of every atom.

Causality in Experimental Choice: This method is chosen when a definitive, unambiguous assignment is required and a suitable single crystal of the piperidine intermediate can be obtained. The presence of a "heavy atom" (e.g., bromine, chlorine) in the molecule can enhance the anomalous dispersion effect, further increasing the confidence in the absolute configuration assignment.^{[6][7]}

Experimental Protocol:

- **Crystal Growth:** The primary and often most challenging step is to grow a high-quality single crystal of the chiral piperidine intermediate. This can be achieved through various techniques such as slow evaporation of a solvent, vapor diffusion, or cooling of a saturated solution.
- **Crystal Mounting:** A suitable crystal is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the diffracted X-rays are collected by a detector as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The electron density map is then calculated, and a molecular model is built and refined to best fit the experimental data.
- **Absolute Configuration Determination:** The absolute configuration is determined by analyzing the anomalous scattering of the X-rays. The Flack parameter is a critical value in this analysis; a value close to zero for a given enantiomer confirms its absolute configuration.^[7]

Caption: Workflow for Absolute Configuration Determination by X-ray Crystallography.

Vibrational Circular Dichroism (VCD): A Powerful Solution-Phase Technique

Vibrational Circular Dichroism (VCD) is a spectroscopic technique that measures the differential absorption of left and right circularly polarized infrared light by a chiral molecule.^[8] Since enantiomers interact differently with circularly polarized light, they produce mirror-image VCD spectra.^[9] This technique is particularly valuable as it can be performed on samples in solution, eliminating the need for crystallization.^{[6][8][10]}

Causality in Experimental Choice: VCD is the method of choice when the chiral piperidine intermediate is an oil or difficult to crystallize. It is a non-destructive technique and is applicable to a broad range of molecules, as it probes the vibrations of the entire molecule and does not require a specific chromophore.^[11] The absolute configuration is determined by comparing the experimentally measured VCD spectrum to the spectrum predicted by quantum chemical calculations for one of the enantiomers.^{[1][8][11]}

Experimental Protocol:

- **Sample Preparation:** Dissolve 5-10 mg of the chiral piperidine intermediate in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) to minimize solvent interference in the IR region.
- **VCD Spectrum Acquisition:** The sample solution is placed in an IR cell, and the VCD spectrum is recorded on a VCD spectrometer. This involves measuring the small difference in absorbance of left and right circularly polarized IR light over a range of vibrational frequencies.
- **Quantum Chemical Calculations:**
 - **Conformational Search:** Perform a thorough conformational search for one enantiomer of the piperidine intermediate using computational methods to identify all low-energy conformers.
 - **Geometry Optimization and Frequency Calculation:** Optimize the geometry and calculate the vibrational frequencies and VCD intensities for each significant conformer using Density Functional Theory (DFT), often with a basis set like B3LYP/6-31G*.^{[6][11]}
 - **Spectral Averaging:** The calculated VCD spectra of the individual conformers are averaged based on their Boltzmann populations to generate the final predicted spectrum.

- **Spectral Comparison and Assignment:** The experimental VCD spectrum is visually and quantitatively compared to the calculated spectrum. If the signs and relative intensities of the major bands match, the absolute configuration of the sample is the same as that of the calculated enantiomer. If the spectra are mirror images, the sample has the opposite absolute configuration.^{[1][12]}

Caption: Workflow for VCD-based Absolute Configuration Determination.

Electronic Circular Dichroism (ECD): Leveraging Electronic Transitions

Electronic Circular Dichroism (ECD) is another chiroptical spectroscopy method that, like VCD, measures the differential absorption of left and right circularly polarized light. However, ECD probes electronic transitions in the UV-Visible range.^{[13][14][15]} This technique is highly sensitive but requires the presence of a chromophore (a light-absorbing group) in the molecule, preferably in close proximity to the chiral center.

Causality in Experimental Choice: ECD is a suitable method if the chiral piperidine intermediate possesses a suitable UV-Vis chromophore. The "exciton chirality method" is a powerful application of ECD where the through-space interaction of two or more chromophores leads to characteristic coupled ECD signals (a "couplet"), the sign of which can be directly related to the absolute configuration.^{[16][17]}

Experimental Protocol:

- **Sample Preparation:** Prepare a dilute solution of the chiral piperidine intermediate in a suitable UV-transparent solvent.
- **ECD Spectrum Acquisition:** Record the ECD and UV-Vis spectra of the sample using a CD spectrometer.
- **Quantum Chemical Calculations:**
 - **Conformational Analysis:** Similar to VCD, a thorough conformational analysis is performed for one enantiomer.

- Excited State Calculations: Time-dependent DFT (TD-DFT) calculations are performed for the low-energy conformers to predict the electronic transitions and their corresponding rotational strengths.[18]
- Spectral Simulation: The calculated transitions are convoluted with a Gaussian or Lorentzian function and weighted by their Boltzmann populations to generate the predicted ECD spectrum.
- Spectral Comparison: The experimental ECD spectrum is compared to the predicted spectrum. A good match between the experimental and calculated spectra allows for the assignment of the absolute configuration.[19]

Caption: Workflow for ECD-based Absolute Configuration Determination.

NMR Spectroscopy with Chiral Derivatizing Agents (CDAs)

This method provides an indirect yet powerful means of determining absolute configuration using readily available NMR spectrometers.[3][20] The strategy involves reacting the chiral piperidine intermediate (which contains a secondary amine) with an enantiomerically pure chiral derivatizing agent (CDA) to form a pair of diastereomers. These diastereomers have different physical properties and, crucially, distinct NMR spectra.[21]

A widely used CDA for amines is α -methoxy- α -trifluoromethylphenylacetic acid (MTPA), also known as Mosher's acid.[22][23][24][25] The reaction of the chiral amine with both (R)- and (S)-MTPA chloride forms diastereomeric amides.[26][27]

Causality in Experimental Choice: The Mosher's amide analysis is selected due to its accessibility, as NMR is a standard analytical tool in most chemistry labs. It is particularly useful for confirming the configuration of a known compound or when chiroptical methods are not readily available. The method relies on a conformational model where the anisotropic effect of the phenyl ring of the MTPA moiety causes predictable shielding or deshielding of nearby protons in the piperidine ring.

Experimental Protocol:

- Derivatization:

- Divide the chiral piperidine intermediate into two portions.
- React one portion with (R)-(-)-MTPA chloride to form the (R)-MTPA amide.
- React the second portion with (S)-(+)-MTPA chloride to form the (S)-MTPA amide.
- Purify both diastereomeric amides.
- NMR Analysis: Acquire high-resolution ^1H NMR spectra for both the (R)- and (S)-MTPA amide derivatives.
- Spectral Assignment: Carefully assign the proton signals for both diastereomers, particularly for the protons on either side of the stereocenter.
- Calculation of $\Delta\delta$ values: For each assigned proton, calculate the difference in chemical shift between the two diastereomers: $\Delta\delta = \delta_{\text{S}} - \delta_{\text{R}}$.
- Configuration Assignment: Based on the established Mosher's model for amides, the signs of the $\Delta\delta$ values for protons on either side of the chiral center are used to deduce the absolute configuration. Protons on one side of the stereocenter will have positive $\Delta\delta$ values, while those on the other side will have negative $\Delta\delta$ values.

Caption: Workflow for Mosher's Amide Analysis using NMR.

Conclusion: An Integrated Approach

The determination of the absolute configuration of chiral piperidine intermediates is a non-trivial but essential task in pharmaceutical development. While X-ray crystallography provides the most definitive answer, its requirement for single crystals can be a significant bottleneck. Chiroptical methods like VCD and ECD have emerged as powerful, reliable alternatives for solution-phase analysis, with their accuracy bolstered by the predictive power of quantum chemical calculations. NMR-based methods using chiral derivatizing agents, such as the well-established Mosher's amide analysis, offer a practical and accessible approach.

Ultimately, the choice of method will be guided by the specific properties of the intermediate and the resources available. In many cases, an integrated approach, where the results from one technique are corroborated by another, provides the highest level of confidence in the

stereochemical assignment, ensuring a solid foundation for the development of safe and effective chiral drugs.

References

- Hoyer, T. R., Jeffrey, C. S., & Shao, F. (2007). Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons. *Nature Protocols*, 2(10), 2451–2458. [\[Link\]](#)
- Hoyer, T. R., Jeffrey, C. S., & Shao, F. (2007). Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons. *Springer Nature Experiments*. [\[Link\]](#)
- Wenzel, T. J. (2012). Chiral derivatizing agents, macrocycles, metal complexes, and liquid crystals for enantiomer differentiation in NMR spectroscopy. *Magnetic Resonance in Chemistry*, 50(S1), S38-S50. [\[Link\]](#)
- Hoyer, T. R., Jeffrey, C. S., & Shao, F. (2007). Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons. *Matilda*. [\[Link\]](#)
- Stephens, P. J., Devlin, F. J., Cheeseman, J. R., & Frisch, M. J. (2003). The determination of the absolute configurations of chiral molecules using Vibrational Circular Dichroism (VCD) spectroscopy. *Chirality*, 15(S1), S57-S64. [\[Link\]](#)
- Fujimoto, K., Hayashi, Y., & Kobayashi, S. (2009). New Chiral Derivatizing Agents: Convenient Determination of Absolute Configurations of Free Amino Acids by ¹H NMR. *Organic Letters*, 11(4), 887–890. [\[Link\]](#)
- Tianxing, S. (2023). Prediction of the Absolute Configuration of Chiral Drugs by NMR Spectroscopy. *Highlights in Science, Engineering and Technology*, 54, 539-544. [\[Link\]](#)
- Pescitelli, G., & Bruhn, T. (2021). ECD exciton chirality method today: a modern tool for determining absolute configurations. *Chirality*, 34(1), 10-31. [\[Link\]](#)
- FACCTs. (n.d.). Electronic Circular Dichroism. ORCA 5.0 tutorials. [\[Link\]](#)

- Tanski, J. M., & Savich, C. Z. (2008). Mosher Amides: Determining the Absolute Stereochemistry of Optically-Active Amines. *Journal of Chemical Education*, 85(5), 693. [\[Link\]](#)
- Zhang, H., et al. (2023). Computational methods and points for attention in absolute configuration determination. *Frontiers in Chemistry*, 10, 1088788. [\[Link\]](#)
- Li, Y., et al. (2019). Assigning the Absolute Configurations of Chiral Primary Amines Based on Experimental and DFT-Calculated ¹⁹F Nuclear Magnetic Resonance. *Frontiers in Chemistry*, 7, 355. [\[Link\]](#)
- Polavarapu, P. L. (2016). Determination of the Absolute Configurations of Chiral Drugs Using Chiroptical Spectroscopy. *Molecules*, 21(8), 1069. [\[Link\]](#)
- Wenzel, T. J. (2018). Strategies for using NMR spectroscopy to determine absolute configuration. *Chirality*, 30(8), 926-943. [\[Link\]](#)
- Tan, B. (2007). Structural Characterization of Chiral Molecules Using Vibrational Circular Dichroism Spectroscopy. DTU Research Database. [\[Link\]](#)
- Grønningsæter, I. A., et al. (2019). A Computational Protocol for Vibrational Circular Dichroism Spectra of Cyclic Oligopeptides. *Journal of Chemical Theory and Computation*, 15(5), 2847-2862. [\[Link\]](#)
- Kusaka, Y., & Harada, N. (2008). Determination of absolute configurations by X-ray crystallography and ¹H NMR anisotropy. *Chirality*, 20(5), 659-672. [\[Link\]](#)
- Hoye, T. R., Jeffrey, C. S., & Shao, F. (2007). Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons. *Matilda*. [\[Link\]](#)
- MtoZ Biolabs. (n.d.). Circular Dichroism for Determining Absolute Configuration. MtoZ Biolabs. [\[Link\]](#)
- Grønningsæter, I. A., et al. (2019). A Computational Protocol for Vibrational Circular Dichroism Spectra of Cyclic Oligopeptides. *Journal of Chemical Theory and Computation*, 15(5), 2847-2862. [\[Link\]](#)

- Tanski, J. M. (2016). Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction. In Comprehensive Organic Chemistry Experiments for the Laboratory Classroom (pp. 231-235). Royal Society of Chemistry. [\[Link\]](#)
- Chen, Y. (2001). RECENT ADVANCES IN ¹H NMR DETERMINATION OF ABSOLUTE CONFIGURATION VIA CHIRAL DERIVATIZING AGE. University of Illinois Urbana-Champaign. [\[Link\]](#)
- Hardcastle, K. I., et al. (1978). The resolution and absolute configuration by X-ray crystallography of the isomeric octopamines and synephrines. Journal of the Chemical Society, Perkin Transactions 2, (1), 323-327. [\[Link\]](#)
- Polavarapu, P. L. (2014). Comparison of experimental and calculated chiroptical spectra for chiral molecular structure determination. Chirality, 26(9), 478-490. [\[Link\]](#)
- Kellenbach, E. R., Dukor, R. K., & Nafie, L. A. (2003). Absolute configuration determination of chiral molecules without crystallisation by vibrational circular dichroism (VCD). Spectroscopy Asia, 1(1), 1-5. [\[Link\]](#)
- Flack, H. D. (2008). The use of X-ray Crystallography to Determine Absolute Configuration (II). Acta Chimica Slovenica, 55(3), 689-691. [\[Link\]](#)
- Wikipedia. (n.d.). Absolute configuration. In Wikipedia. Retrieved February 15, 2024, from [\[Link\]](#)
- Miller, L. M., & Nafie, L. A. (2010). Applications of Vibrational Circular Dichroism for Determining Absolute Configuration in Early Drug Discovery. American Laboratory. [\[Link\]](#)
- BioTools. (n.d.). ABSOLUTE CONFIGURATION BY VCD. BioTools. [\[Link\]](#)
- Kellenbach, E. R., Dukor, R. K., & Nafie, L. A. (2003). Absolute configuration determination of chiral molecules without crystallisation by vibrational circular dichroism (VCD). Spectroscopy Europe, 15(1), 8-12. [\[Link\]](#)
- de Oliveira, P. F. M., et al. (2017). VCD to determine absolute configuration of natural product molecules: secolignans from Peperomia blanda. Organic & Biomolecular Chemistry, 15(28), 5904-5912. [\[Link\]](#)

- Jones, C. G., et al. (2023). Absolute Configuration Determination of Chiral API Molecules by MicroED Analysis of Cocrystal Powders Formed based on Cocrystal Propensity Prediction Calculations. *Crystal Growth & Design*, 23(3), 1957-1965. [[Link](#)]
- Pescitelli, G., & Bruhn, T. (2021). ECD exciton chirality method today: a modern tool for determining absolute configurations. *Chirality*, 34(1), 10-31. [[Link](#)]
- Imai, H., & Konno, T. (2013). VCD Studies on Chiral Characters of Metal Complex Oligomers. *International Journal of Molecular Sciences*, 14(1), 1144-1166. [[Link](#)]
- Pescitelli, G. (n.d.). Absolute Configuration and Conformational Analysis of Chiral Compounds via Experimental and Theoretical Chiroptical Methods. University of Pisa. [[Link](#)]
- Schrödinger. (n.d.). Improving absolute configuration assignments with vibrational circular dichroism (VCD) by modeling solvation and dimerization effects. Schrödinger. [[Link](#)]
- Cai, J., et al. (2021). Interpreting vibrational circular dichroism spectra: the Cai•factor for absolute configuration with confidence. *Chemical Science*, 12(12), 4426-4433. [[Link](#)]
- Pescitelli, G. (n.d.). Stereochemical analysis by circular dichroism spectroscopies. University of Pisa. [[Link](#)]
- Liu, Y., et al. (2020). Chirality sensing of terpenes, steroids, amino acids, peptides and drugs with acyclic cucurbit[n]urils and molecular tweezers. *Chemical Science*, 11(13), 3463-3469. [[Link](#)]
- Zhang, Z., et al. (2023). Deep peak property learning for efficient chiral molecules ECD spectra prediction. arXiv preprint arXiv:2308.11874. [[Link](#)]
- Coles, S. J., & Frey, J. G. (2011). Absolute Stereochemistry: The merits of ven and XRD. University of Southampton ePrints. [[Link](#)]
- Chemistry Steps. (n.d.). How to Determine the R and S Configuration. Chemistry Steps. [[Link](#)]
- Inoue, Y., et al. (2008). Method of determining absolute configuration of chiral compound. U.S.

- Chemistry Stack Exchange. (2012, May 4). How do I determine the absolute configuration experimentally?. Stack Exchange. [[Link](#)]

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Sources

- 1. americanlaboratory.com [americanlaboratory.com]
- 2. Absolute Configuration Determination of Chiral API Molecules by MicroED Analysis of Cocrystal Powders Formed based on Cocrystal Propensity Prediction Calculations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chiral.bocsci.com [chiral.bocsci.com]
- 4. Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction | Springer Nature Experiments [experiments.springernature.com]
- 5. Absolute configuration - Wikipedia [en.wikipedia.org]
- 6. spectroscopyasia.com [spectroscopyasia.com]
- 7. acta-arhiv.chem-soc.si [acta-arhiv.chem-soc.si]
- 8. One moment, please... [biotools.us]
- 9. researchgate.net [researchgate.net]
- 10. orbit.dtu.dk [orbit.dtu.dk]
- 11. spectroscopyeurope.com [spectroscopyeurope.com]
- 12. schrodinger.com [schrodinger.com]
- 13. Electronic Circular Dichroism - ORCA 5.0 tutorials [faccts.de]
- 14. Frontiers | Computational methods and points for attention in absolute configuration determination [frontiersin.org]
- 15. Determination of the Absolute Configurations of Chiral Drugs Using Chiroptical Spectroscopy [mdpi.com]
- 16. ECD exciton chirality method today: a modern tool for determining absolute configurations - PubMed [pubmed.ncbi.nlm.nih.gov]

- 17. ECD exciton chirality method today: a modern tool for determining absolute configurations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. Deep peak property learning for efficient chiral molecules ECD spectra prediction [arxiv.org]
- 19. Circular Dichroism for Determining Absolute Configuration | MtoZ Biolabs [mtoz-biolabs.com]
- 20. drpress.org [drpress.org]
- 21. Chiral derivatizing agents, macrocycles, metal complexes, and liquid crystals for enantiomer differentiation in NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. experts.umn.edu [experts.umn.edu]
- 24. Mosher ester analysis for the determination of absolute configuration of stereogenic (chiral) carbinol carbons | Springer Nature Experiments [experiments.springernature.com]
- 25. matilda.science [matilda.science]
- 26. pubs.acs.org [pubs.acs.org]
- 27. pdf.benchchem.com [pdf.benchchem.com]
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